

(S)-4-N-CBZ-Piperazine-2-Carboxylic Acid Methyl Ester: A Technical Overview

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Compound of Interest

Compound Name: Methyl (S)-4-N-Cbz-piperazine-2-carboxylate

Cat. No.: B1353388

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(S)-4-N-CBZ-Piperazine-2-carboxylic acid methyl ester is a chiral organic compound frequently utilized as a synthetic intermediate in the development of pharmaceutical agents and other complex molecules. Its structural features, including the piperazine core, the stereocenter at the 2-position, and the presence of a carboxybenzyl (Cbz) protecting group, make it a versatile building block in medicinal chemistry. This technical guide provides a summary of its known properties, safety information, and its role in organic synthesis, based on publicly available data.

Physicochemical Properties

Detailed experimental data for the physical properties of (S)-4-N-CBZ-piperazine-2-carboxylic acid methyl ester are not extensively reported in the scientific literature. However, its fundamental chemical identifiers are well-established.

Property	Value
CAS Number	225517-81-7[1][2][3]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₄ [1][2]
Molecular Weight	278.3 g/mol [2]

Spectroscopic Data

Specific, detailed spectroscopic data such as ^1H NMR, ^{13}C NMR, mass spectrometry, and infrared spectroscopy for (S)-4-N-CBZ-piperazine-2-carboxylic acid methyl ester are not readily available in public databases. Characterization of this compound would typically involve these analytical techniques to confirm its structure and purity after synthesis.

Experimental Protocols

Synthesis

A specific, step-by-step experimental protocol for the synthesis of (S)-4-N-CBZ-piperazine-2-carboxylic acid methyl ester is not detailed in the available literature. However, a general synthetic approach for a related piperazine-2-carboxylic acid derivative is outlined below to provide a conceptual framework. This process would require significant adaptation and optimization for the target molecule.

Illustrative Synthesis of a Piperazine-2-Carboxylic Acid Derivative^[4]:

- **Reaction Setup:** A solution of 2,3-dibromo-propionic acid methyl ester in toluene is heated to 50°C , and triethylamine is added.
- **Addition of Diamine:** N,N'-dibenzyl-ethane-1,2-diamine is added dropwise to the heated solution.
- **Reflux:** The reaction mixture is heated to reflux and stirred overnight to facilitate the cyclization reaction.
- **Acidic Extraction:** After cooling to room temperature, the mixture is extracted with 2N hydrochloric acid.
- **Neutralization:** The acidic aqueous extract is then neutralized with 4N sodium hydroxide.
- **Final Extraction and Purification:** The neutralized aqueous layer is extracted multiple times with ethyl acetate. The combined organic extracts are washed with brine, dried over a drying agent like magnesium sulfate, and the solvent is removed under reduced pressure to yield the final product.

Biological Assays

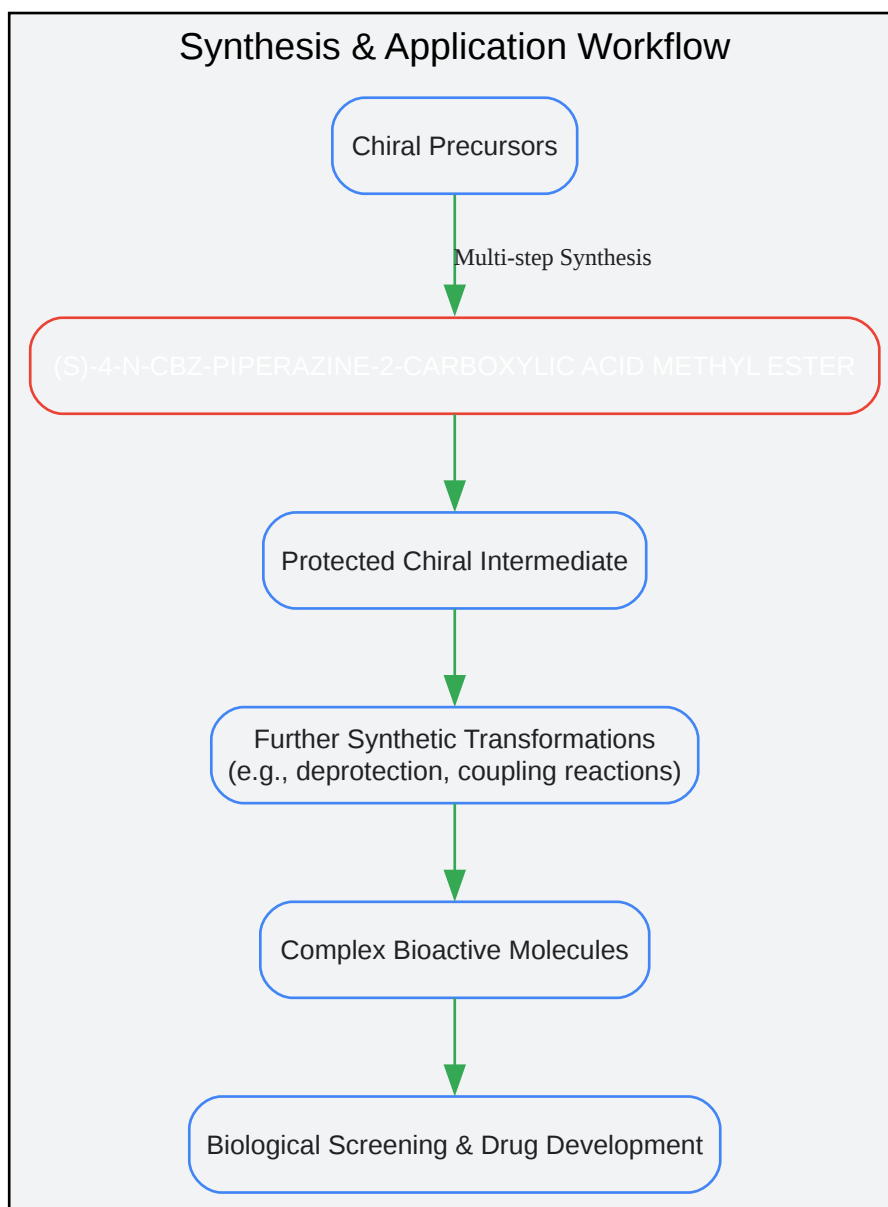
No published experimental protocols for biological assays specifically utilizing (S)-4-N-CBZ-piperazine-2-carboxylic acid methyl ester were identified. The compound is primarily described as a synthetic intermediate, suggesting that its direct biological activity may not be the primary focus of research.

Pharmacological Data

There is no publicly available quantitative pharmacological data, such as IC_{50} or K_i values, for (S)-4-N-CBZ-piperazine-2-carboxylic acid methyl ester. The broader class of piperazine derivatives has been investigated for various therapeutic applications, including as anti-Alzheimer's agents that inhibit acetylcholinesterase (AChE) and butyrylcholinesterase (BChE) [5]. However, these studies focus on more complex molecules, and their findings cannot be directly attributed to this simpler intermediate.

Role in Drug Discovery and Development

The principal application of (S)-4-N-CBZ-piperazine-2-carboxylic acid methyl ester is as a chiral building block in the synthesis of more complex molecules with potential therapeutic value. The Cbz protecting group on the nitrogen at the 4-position and the methyl ester at the 2-position allow for controlled, regioselective reactions at other sites of the molecule. This is a common strategy in multi-step organic synthesis to construct intricate molecular architectures.



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Caption: Synthetic workflow utilizing the target compound.

Safety Information

Based on available safety data sheets, (S)-4-N-CBZ-piperazine-2-carboxylic acid methyl ester should be handled with appropriate precautions in a laboratory setting. The following hazard and precautionary statements are associated with this compound:

- Hazard Statements: May cause skin irritation, serious eye irritation, and respiratory irritation.
- Precautionary Measures: Keep away from heat, sparks, open flames, and hot surfaces. Use only in a well-ventilated area. Wear protective gloves, protective clothing, eye protection, and face protection. In case of contact with skin or eyes, rinse immediately with plenty of water. Store in a well-ventilated place and keep the container tightly closed[3].

In summary, (S)-4-N-CBZ-piperazine-2-carboxylic acid methyl ester is a valuable chiral intermediate in organic synthesis. While detailed information on its physical, spectroscopic, and biological properties is scarce in the public domain, its role as a precursor for more complex molecules in drug discovery is evident. Researchers and drug development professionals should consider this compound as a useful tool in their synthetic endeavors, while adhering to appropriate safety protocols during its handling and use.

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